

Application Notes and Protocols for (rac)-CHEMBL333994

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Compound of Interest		
Compound Name:	(rac)-CHEMBL333994	
Cat. No.:	B3181960	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

(rac)-CHEMBL333994, systematically named N-[(3R)-1-(2-Fluorophenyl)-4-oxo-3,4,6,7-tetrahydro[1][2]diazepino[6,7,1-hi]indol-3-yl]-1H-indole-2-carboxamide, is a small molecule of interest in biomedical research and drug discovery. Its complex heterocyclic structure suggests potential biological activity, likely as an inhibitor of protein kinases due to structural similarities with known kinase inhibitors.

This document provides detailed guidelines for the handling, storage, and use of **(rac)-CHEMBL333994** in a laboratory setting. It includes recommended protocols for in vitro kinase assays to assess its inhibitory potential against Glycogen Synthase Kinase-3 (GSK-3) and Cyclin-Dependent Kinases (CDKs), putative targets for compounds of this structural class.

Chemical and Physical Properties

A summary of the key computed chemical and physical properties for **(rac)-CHEMBL333994** is provided in the table below. These values are computationally derived and should be considered as estimates.



Property	Value
Molecular Formula	C26H19FN4O2
Molecular Weight	438.5 g/mol
IUPAC Name	N-[(3R)-1-(2-fluorophenyl)-4-oxo-3,4,6,7- tetrahydro[1][2]diazepino[6,7,1-hi]indol-3-yl]-1H- indole-2-carboxamide
ChEMBL ID	CHEMBL333994
CAS Number	167820-10-2

Handling and Storage Guidelines

As a powdered chemical compound with potential biological activity, **(rac)-CHEMBL333994** should be handled with care to minimize exposure and maintain its integrity.

Personal Protective Equipment (PPE)

When handling **(rac)-CHEMBL333994**, especially in its powdered form, the following PPE is mandatory:

- Gloves: Nitrile or latex gloves should be worn at all times.
- Lab Coat: A clean lab coat should be worn to protect clothing.
- Eye Protection: Safety glasses or goggles are required to prevent eye contact.
- Respiratory Protection: When weighing or transferring the powder, a properly fitted respirator
 or the use of a chemical fume hood is recommended to avoid inhalation.

Storage

Proper storage is crucial for maintaining the stability and activity of the compound.

Short-term Storage: For immediate use, store at 2-8°C.



- Long-term Storage: For long-term storage, it is recommended to store the solid compound at
 -20°C or lower in a tightly sealed, light-resistant container.
- Solution Storage: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C.

Weighing and Solution Preparation

- Perform all weighing and initial dilutions of the powdered compound within a chemical fume hood to minimize inhalation risk.
- Use an anti-static gun if the powder is prone to static dispersal.
- For solution preparation, dissolve the compound in a suitable organic solvent such as dimethyl sulfoxide (DMSO) to create a concentrated stock solution. Further dilutions into aqueous buffers for biological assays should be done immediately before use.

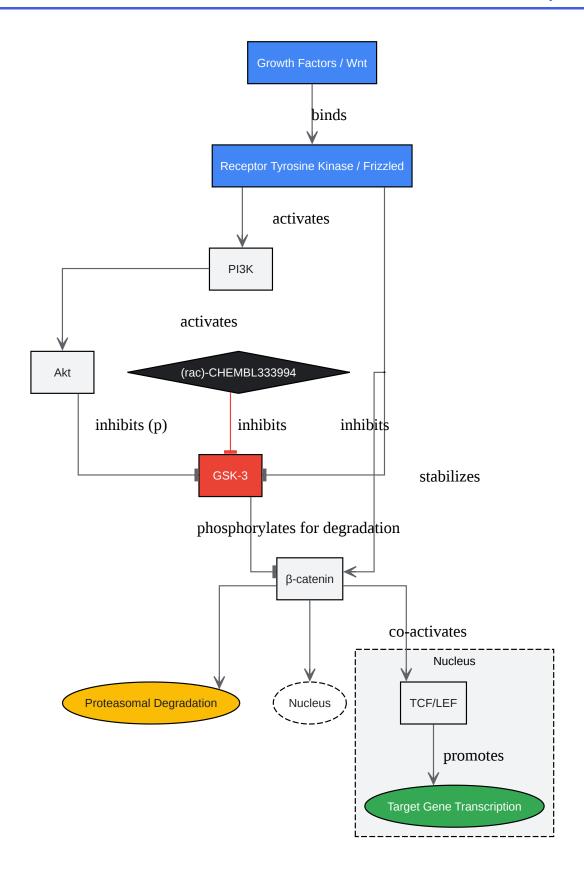
Putative Signaling Pathways

Based on the structural similarity of **(rac)-CHEMBL333994** to known inhibitors, it is hypothesized to target protein kinases such as GSK-3 and CDKs. Inhibition of these kinases can have significant effects on cellular processes.

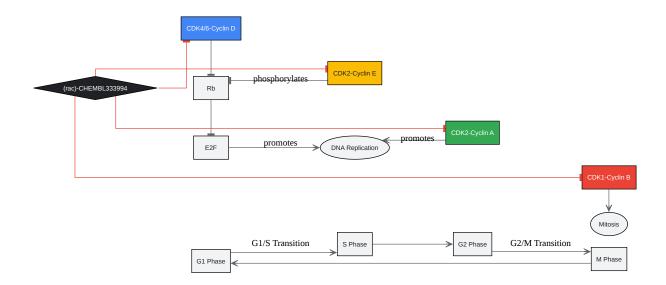
Glycogen Synthase Kinase-3 (GSK-3) Signaling Pathway

GSK-3 is a constitutively active serine/threonine kinase involved in a multitude of cellular processes including metabolism, cell proliferation, and apoptosis.[1][2] Its activity is regulated by inhibitory phosphorylation through pathways such as the PI3K/Akt pathway.[1] Inhibition of GSK-3 can lead to the stabilization of β -catenin and modulation of Wnt signaling.[2]

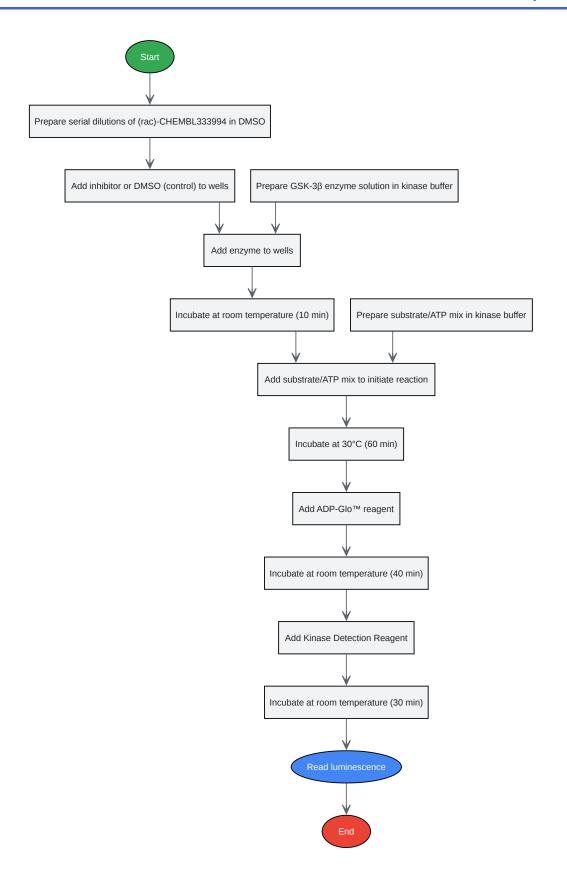




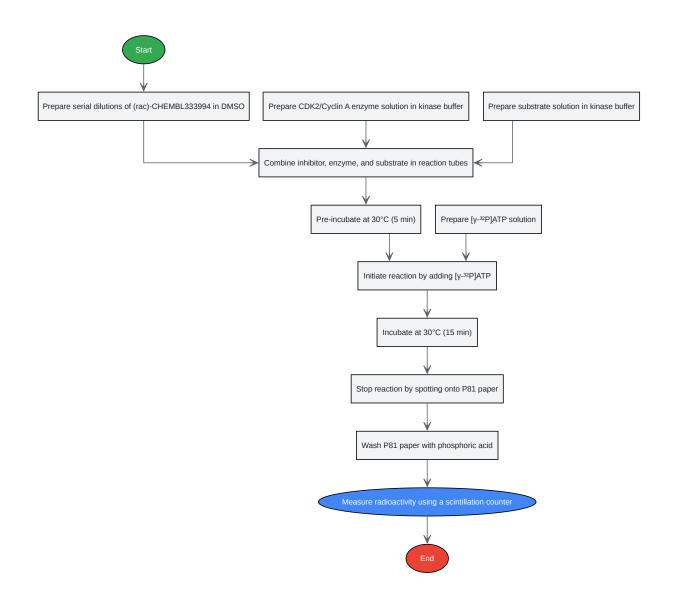












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